

Application Notes: 5-TAMRA Azide in Quantitative Proteomics and Metabolic Labeling

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Compound of Interest

Compound Name: TAMRA azide, 5-isomer

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Introduction

5-TAMRA (Tetramethylrhodamine) azide is a fluorescent probe widely used in biological research for the detection and quantification of biomolecules. Its azide functional group allows for its attachment to alkyne-modified molecules via copper(I)-catalyzed alkyne-azide cycloaddition (CuAAC) or strain-promoted alkyne-azide cycloaddition (SPAAC), commonly known as "click chemistry."^[1] This bioorthogonal reaction is highly specific and efficient, enabling the labeling of target molecules in complex biological samples with minimal background.^{[1][2]}

In the realms of quantitative proteomics and metabolic labeling, 5-TAMRA azide serves as a powerful tool for visualizing and quantifying proteins and other biomolecules that have been metabolically or enzymatically tagged with an alkyne group.^{[3][4]} This approach allows for the study of various cellular processes, including protein synthesis, post-translational modifications (PTMs), and protein-protein interactions.^{[4][5][6]} The bright fluorescence of the TAMRA fluorophore facilitates sensitive detection through methods like in-gel fluorescence scanning and fluorescence microscopy.^{[3][7]}

Key Applications

- Visualization and Quantification of Newly Synthesized Proteins: Metabolic labeling with alkyne-containing amino acid analogs, followed by click chemistry with 5-TAMRA azide,

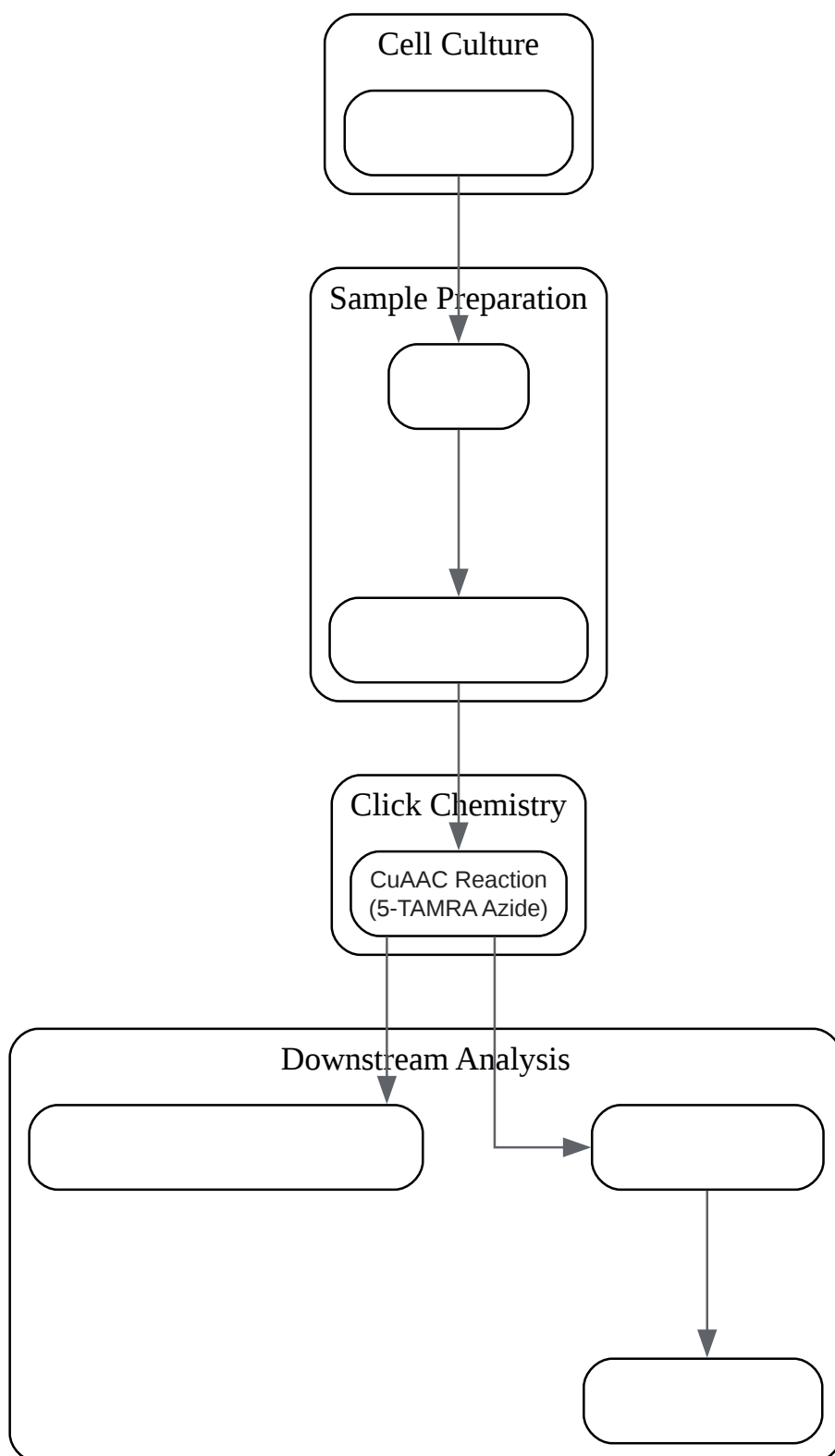
enables the visualization and quantification of nascent proteins.[1]

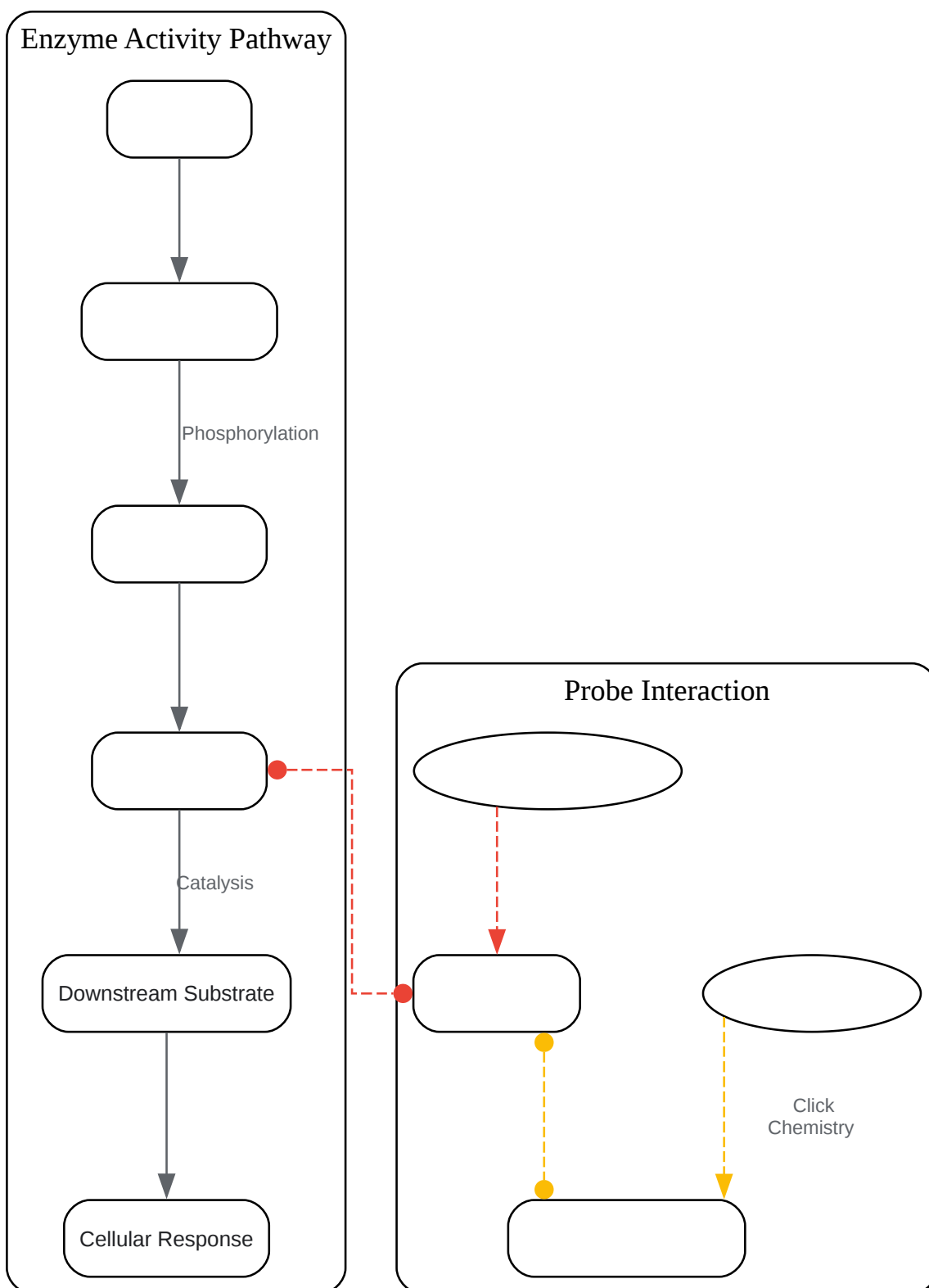
- Analysis of Post-Translational Modifications (PTMs): Alkyne-modified metabolic precursors for PTMs like glycosylation or fatty acylation can be incorporated into proteins and subsequently labeled with 5-TAMRA azide for detection and analysis.[4]
- Activity-Based Protein Profiling (ABPP): ABPP probes containing an alkyne handle can be used to covalently label active enzymes in a proteome. Subsequent reaction with 5-TAMRA azide allows for the fluorescent detection and identification of these active enzymes.[8][9]
- Protein-Protein Interaction Studies: Photoaffinity labeling probes with clickable alkyne groups can be used to capture interacting proteins in living cells.[5][10] The captured proteins can then be tagged with 5-TAMRA azide for visualization.[5]

Experimental Workflows and Protocols

General Workflow for Metabolic Labeling and Detection

A typical workflow involves the metabolic incorporation of an alkyne-tagged precursor into biomolecules, followed by cell lysis, click chemistry with 5-TAMRA azide, and downstream analysis.





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References

- 1. info.gbiosciences.com [info.gbiosciences.com]
- 2. mdpi.com [mdpi.com]
- 3. Metabolic labeling for the visualization and identification of potentially O-GlcNAc modified proteins - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Metabolic Labeling Techniques - Creative Proteomics [creative-proteomics.com]
- 5. Discovery of lipid-mediated protein–protein interactions in living cells using metabolic labeling with photoactivatable clickable probes - PMC [pmc.ncbi.nlm.nih.gov]
- 6. A chemical proteomics approach to reveal direct protein-protein interactions in living cells - PMC [pmc.ncbi.nlm.nih.gov]
- 7. vectorlabs.com [vectorlabs.com]
- 8. Comparative Analysis of Click Chemistry Mediated Activity-Based Protein Profiling in Cell Lysates [mdpi.com]
- 9. researchgate.net [researchgate.net]
- 10. Protocol for clickable photoaffinity labeling and quantitative chemical proteomics - PMC [pmc.ncbi.nlm.nih.gov]
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